

An In-depth Technical Guide to Muscomin (CAS: 96910-98-4)

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Compound of Interest

Compound Name: *Muscomin*

Cat. No.: *B1256285*

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Disclaimer: The available scientific literature on **Muscomin** (CAS: 96910-98-4) is exceptionally limited. This guide provides a comprehensive overview of the existing data, but it should be noted that detailed pharmacological studies, extensive experimental protocols, and established signaling pathways are not available in the public domain.

Introduction

Muscomin is a naturally occurring homoisoflavanone, a class of organic compounds characterized by a 3-benzylchroman-4-one skeleton.[1][2][3] It has been isolated from the bulbs of *Veltheimia viridifolia*, a plant belonging to the Hyacinthaceae family.[1] While research on **Muscomin** itself is sparse, the chemical class of homoisoflavanones is known for a variety of biological activities, suggesting that **Muscomin** could be a molecule of interest for further investigation. This document summarizes the current knowledge of **Muscomin**, including its chemical properties and the context of its discovery.

Chemical and Physical Properties

Muscomin's chemical structure and basic properties have been determined. It is a solid substance with a molecular weight of 346.3 g/mol .[4]

Property	Value	Source
CAS Number	96910-98-4	[1][2][4]
Molecular Formula	C18H18O7	[4]
Molecular Weight	346.3 g/mol	[4]
IUPAC Name	5,8-dihydroxy-3-[(4-hydroxyphenyl)methyl]-6,7-dimethoxy-2,3-dihydrochromen-4-one	[4]
Synonyms	3-(4-hydroxybenzyl)-5,8-dihydroxy-6,7-dimethoxychroman-4-one, (-)-2,3-Dihydro-5,8-dihydroxy-3-[(4-hydroxyphenyl)methyl]-6,7-dimethoxy-4H-1-benzopyran-4-one	[4]
Physical State	Solid	[4]
Melting Point	144.7 °C	[4]

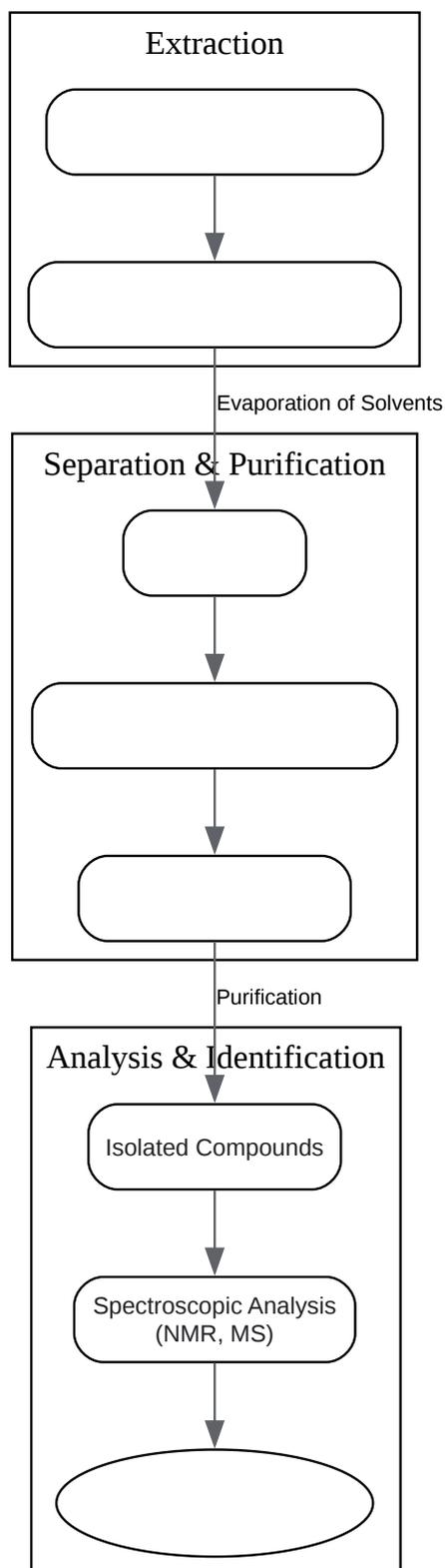
Isolation and Synthesis

Natural Source and Isolation

Muscomin was first isolated from the petroleum ether and diethyl ether extracts of the bulbs of *Veltheimia viridifolia*.^[1] The isolation was performed alongside a new homoisoflavanone, R(-)-3-(4-hydroxybenzyl)-5-hydroxy-6,7,8-trimethoxychroman-4-one.^[1] The structural elucidation of **Muscomin** was achieved using spectroscopic methods, including 1H-NMR, 2D 1H-1H-COSY, 13C-NMR, HMQC, HMBC, and mass spectrometry.^[1]

Experimental Workflow for Isolation

The following diagram illustrates a generalized workflow for the isolation of **Muscomin** from *Veltheimia viridifolia* bulbs, based on the description in the literature.^[1]



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Caption: Generalized workflow for the isolation of **Muscomin**.

Chemical Synthesis

There is no information available in the searched literature regarding the total synthesis of **Muscomin**.

Biological Activity and Pharmacology

Direct pharmacological studies on **Muscomin** are not available in the reviewed literature. However, the publication that first described its isolation also reported the pharmacological testing of a co-isolated, novel homoisoflavanone.[1] The MeSH (Medical Subject Headings) terms associated with this publication include "Antioxidants / pharmacology," "Bronchodilator Agents / pharmacology," and "Phosphodiesterase Inhibitors / pharmacology," suggesting that these activities were investigated for the new compound.[1] While this does not provide direct evidence of **Muscomin**'s activity, it points to potential areas of investigation for this compound, given its structural similarity to a bioactive molecule.

Homoisoflavanones, as a class, are known to exhibit a range of biological activities, which could provide a basis for future research on **Muscomin**.

Signaling Pathways

There is currently no information available regarding the signaling pathways modulated by **Muscomin**.

Conclusion and Future Directions

Muscomin (CAS 96910-98-4) is a structurally characterized homoisoflavanone isolated from *Veltheimia viridifolia*. Despite its well-defined chemical nature, its biological activity remains largely unexplored. The pharmacological activities of a co-isolated homoisoflavanone suggest that **Muscomin** may possess antioxidant, bronchodilatory, or phosphodiesterase inhibitory properties, but this requires experimental verification.

Future research should focus on:

- Pharmacological Screening: A broad-based screening of **Muscomin** for various biological activities is warranted.

- Mechanism of Action Studies: Should any significant biological activity be identified, subsequent studies should aim to elucidate the underlying mechanism of action and identify molecular targets.
- Total Synthesis: The development of a synthetic route to **Muscomin** would enable the production of larger quantities for in-depth biological evaluation and the generation of structural analogs for structure-activity relationship (SAR) studies.

In conclusion, **Muscomin** represents a knowledge gap in the field of natural product pharmacology. Its chemical structure, belonging to a class of compounds with known biological activities, makes it a candidate for further scientific investigation.

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